

[EMIM]Cl as an electrolyte in zinc-ion batteries and supercapacitors

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Compound of Interest

Compound Name: *1-Ethyl-3-methylimidazolium chloride*

Cat. No.: B1222302

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Application Notes and Protocols for [EMIM]Cl as an Electrolyte

Topic: [EMIM]Cl in Zinc-Ion Batteries and Supercapacitors

Audience: Researchers, scientists, and professionals in materials science and energy storage.

Introduction

1-Ethyl-3-methylimidazolium chloride, [EMIM]Cl, is an ionic liquid that has garnered interest in electrochemical energy storage systems due to its ionic conductivity, thermal stability, and wide electrochemical window. These properties make it a candidate for use as an electrolyte or electrolyte additive in supercapacitors and zinc-ion batteries. This document provides a summary of its applications, performance data, and detailed experimental protocols for its use in these systems.

[EMIM]-Based Electrolytes in Supercapacitors

Ionic liquids like [EMIM]Cl and its derivatives are utilized as electrolytes in electric double-layer capacitors (EDLCs), or supercapacitors. Their primary advantage over conventional aqueous and organic electrolytes is a wider electrochemical stability window, which allows for higher operating voltages and consequently, greater energy densities.

Performance Data

The performance of supercapacitors is highly dependent on the specific ionic liquid, electrode material, and operating conditions. Below is a summary of performance data for supercapacitors employing [EMIM]-based electrolytes.

Electrolyte System	Electrode Material	Voltage Window (V)	Specific Capacitance (F/g)	Energy Density (Wh/kg)	Cycling Stability
[EMIM][TFSI] in Deep Eutectic Solvent	Activated Carbon	2.4	43.81 @ 0.25 A/g	35.1	94.3% capacitance retention after 10,000 cycles[1]
[EMIM][BF4] in Acetonitrile (1:2 volume ratio)	Not specified	2.8	Not specified	23	87% cyclic stability after 5,000 cycles[2]
Poly(ionic liquid):RG-O with EMIM-NTf2	Graphene-based	3.5	187	6.5	Stable electrochemical performance[3]
Eutectic mixture of [EMIM][BF4] and another IL	Activated Graphene	3.5	180 @ 80°C	Not specified	Stable performance over a wide temperature range[4]

Experimental Protocol: Fabrication and Testing of a Supercapacitor

This protocol outlines the steps for preparing activated carbon electrodes and assembling a coin cell supercapacitor with an [EMIM]-based electrolyte.

1. Electrode Preparation:

- Mix activated carbon, carbon black (conductive agent), and polyvinylidene fluoride (PVDF) binder in a weight ratio of 8:1:1.
- Add N-methyl-2-pyrrolidone (NMP) as a solvent and grind the mixture into a homogenous slurry.
- Coat the slurry onto a current collector (e.g., aluminum foil) using a doctor blade.
- Dry the coated electrodes in a vacuum oven at 80-120°C for 12 hours to remove the solvent.
- Punch out circular electrodes of a desired diameter (e.g., 16 mm) from the dried sheet.

2. Supercapacitor Assembly (CR2032 Coin Cell):

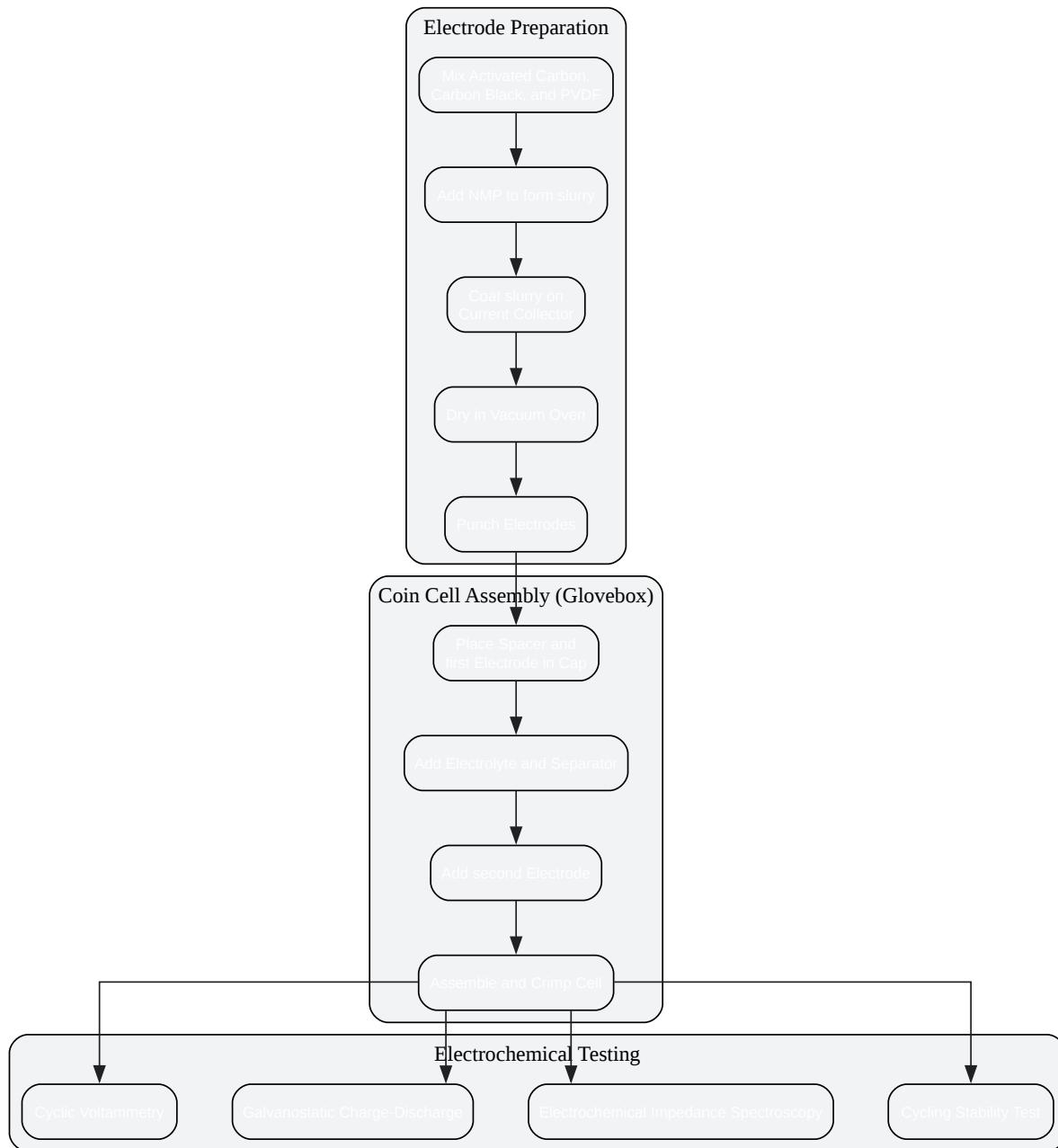
- Transfer all components into an argon-filled glovebox.
- Place a stainless steel spacer in the negative cap of the coin cell.
- Place one activated carbon electrode on the spacer.
- Add a few drops of the [EMIM]-based electrolyte to wet the electrode surface.
- Place a separator (e.g., glass fiber or Celgard) on top of the wetted electrode.
- Add more electrolyte to saturate the separator.
- Place the second activated carbon electrode on the separator.
- Position a gasket on the negative cap.
- Place the positive cap on top and crimp the coin cell using a crimping machine.

3. Electrochemical Testing:

- Allow the assembled cell to rest for a few hours to ensure good electrolyte penetration.
- Perform electrochemical characterization using techniques such as:

- Cyclic Voltammetry (CV): To determine the voltage window and specific capacitance.
- Galvanostatic Charge-Discharge (GCD): To calculate specific capacitance, energy density, and power density.
- Electrochemical Impedance Spectroscopy (EIS): To analyze the internal resistance and ion transport properties.
- Long-term Cycling: To evaluate the cycling stability and capacitance retention.

Experimental Workflow for Supercapacitor Assembly

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Caption: Workflow for supercapacitor fabrication and testing.

[EMIM]Cl as an Additive in Aqueous Zinc-Ion Batteries

In aqueous zinc-ion batteries (AZIBs), a primary challenge is the formation of zinc dendrites and parasitic side reactions at the anode surface, such as the hydrogen evolution reaction (HER). [EMIM]Cl can be used as an electrolyte additive to mitigate these issues. The [EMIM]⁺ cations can modulate the solvation structure of Zn²⁺ ions, and the Cl⁻ anions can participate in the formation of a more stable solid-electrolyte interphase (SEI).

Mechanism of Action

The addition of [EMIM]Cl to an aqueous zinc-salt electrolyte alters the coordination environment of the Zn²⁺ ions. In a standard aqueous electrolyte, Zn²⁺ is typically coordinated with six water molecules, forming $[\text{Zn}(\text{H}_2\text{O})_6]^{2+}$.^{[5][6][7]} This aquo-complex is prone to deprotonation at the electrode surface, leading to the formation of by-products and an unstable SEI.

When [EMIM]Cl is introduced, the [EMIM]⁺ cations can displace some of the water molecules in the solvation sheath of Zn²⁺, reducing the water activity at the electrode-electrolyte interface.^[8] This suppression of water-related side reactions helps to improve the cycling stability and Coulombic efficiency of the zinc anode.^{[8][9]} Furthermore, the presence of Cl⁻ anions can lead to the formation of different zinc-chloro complexes, which can influence the deposition morphology of zinc and contribute to a more robust SEI.^{[5][6][10]}

Effects of [EMIM]Cl as an Additive

Performance Metric	Observation with [EMIM]Cl Additive
Cycling Stability	Zn
Dendrite Formation	The charge-shielding effect of $[\text{EMIM}]^+$ promotes uniform zinc deposition and mitigates the growth of dendrites. ^[8]
Side Reactions	Suppresses the hydrogen evolution reaction (HER) and the formation of parasitic by-products by reducing water activity at the interface. ^[8]
Coulombic Efficiency	Improved Coulombic efficiency in Zn
Full Cell Performance	Markedly improves the cycling stability of full cells with cathodes like manganese dioxide (MnO_2). ^[8]

Experimental Protocol: Preparation of Modified Electrolyte and Zinc-Ion Battery Assembly

This protocol describes the preparation of an aqueous electrolyte with an [EMIM]Cl additive and the assembly of a zinc-ion battery coin cell.

1. Preparation of Modified Electrolyte:

- Prepare a stock solution of the primary zinc salt (e.g., 1 M ZnSO_4 or 1 M ZnCl_2) in deionized water.
- Dissolve the desired concentration of [EMIM]Cl (e.g., 0.5 M to 1.5 M) into the zinc salt solution.
- Stir the mixture until the [EMIM]Cl is fully dissolved.

2. Cathode Preparation (e.g., MnO_2):

- Mix the active material (e.g., MnO_2), carbon black, and PVDF binder in a weight ratio of 7:2:1.

- Add NMP and grind to form a homogenous slurry.
- Coat the slurry onto a current collector (e.g., stainless steel or titanium foil).
- Dry the cathode in a vacuum oven at 80-120°C for 12 hours.
- Punch out circular cathodes.

3. Zinc-Ion Battery Assembly (CR2032 Coin Cell):

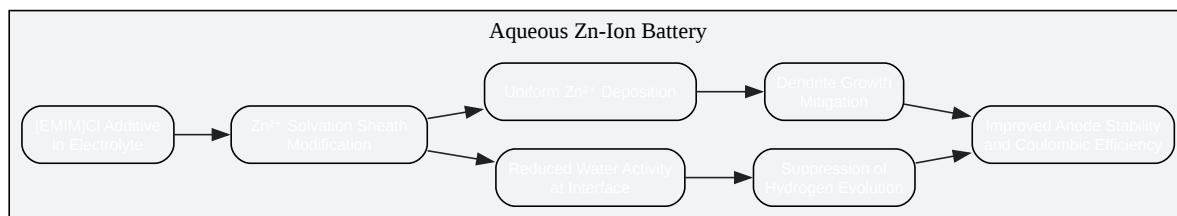
- This assembly can typically be done in an ambient atmosphere, but a glovebox is recommended for consistency.
- Place a zinc metal disc (anode) into the negative cap of the coin cell.
- Add a few drops of the modified electrolyte onto the zinc anode.
- Place a separator (e.g., glass fiber) on the anode.
- Add enough modified electrolyte to saturate the separator (e.g., 40-125 µL, depending on the cell configuration).[11][12]
- Place the prepared cathode on top of the separator.
- Place a stainless steel spacer on the cathode.
- Position the gasket and the positive cap, and then crimp the cell.

4. Electrochemical Testing:

- Let the cell rest for several hours.
- Perform electrochemical characterization, including:
 - Galvanostatic Cycling: To evaluate the specific capacity, rate capability, and long-term cycling performance of the full cell.
 - Symmetric Cell Cycling (Zn||Zn): To specifically assess the stability of the zinc anode with the modified electrolyte.
 - Cyclic Voltammetry: To study the electrochemical reaction kinetics.

- Electrochemical Impedance Spectroscopy: To investigate the charge transfer resistance and SEI properties.

Logical Diagram of [EMIM]Cl's Influence on the Zinc Anode Interface



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Caption: Influence of [EMIM]Cl on the zinc anode interface.

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